

Technical Guide: (-)-Myristoylcarnitine Kinetics & Diagnostic Utility

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Compound of Interest

Compound Name: (-)-Myristoylcarnitine

CAS No.: 25597-07-3

Cat. No.: B609379

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Executive Summary

(-)-Myristoylcarnitine (C14-carnitine) is a long-chain acylcarnitine ester serving as a pivotal transport metabolite for myristic acid (C14:0) across the mitochondrial inner membrane (IMM). While essential for energy homeostasis, its accumulation in plasma is a pathognomonic biomarker for defects in the mitochondrial beta-oxidation spiral, most notably Very Long-Chain Acyl-CoA Dehydrogenase (VLCAD) Deficiency. This guide delineates the transport mechanism, the "reflux" kinetics observed in metabolic blockages, and a validated LC-MS/MS protocol for its quantification in biological matrices.

Mechanistic Foundation: The C14 Transport Shuttle

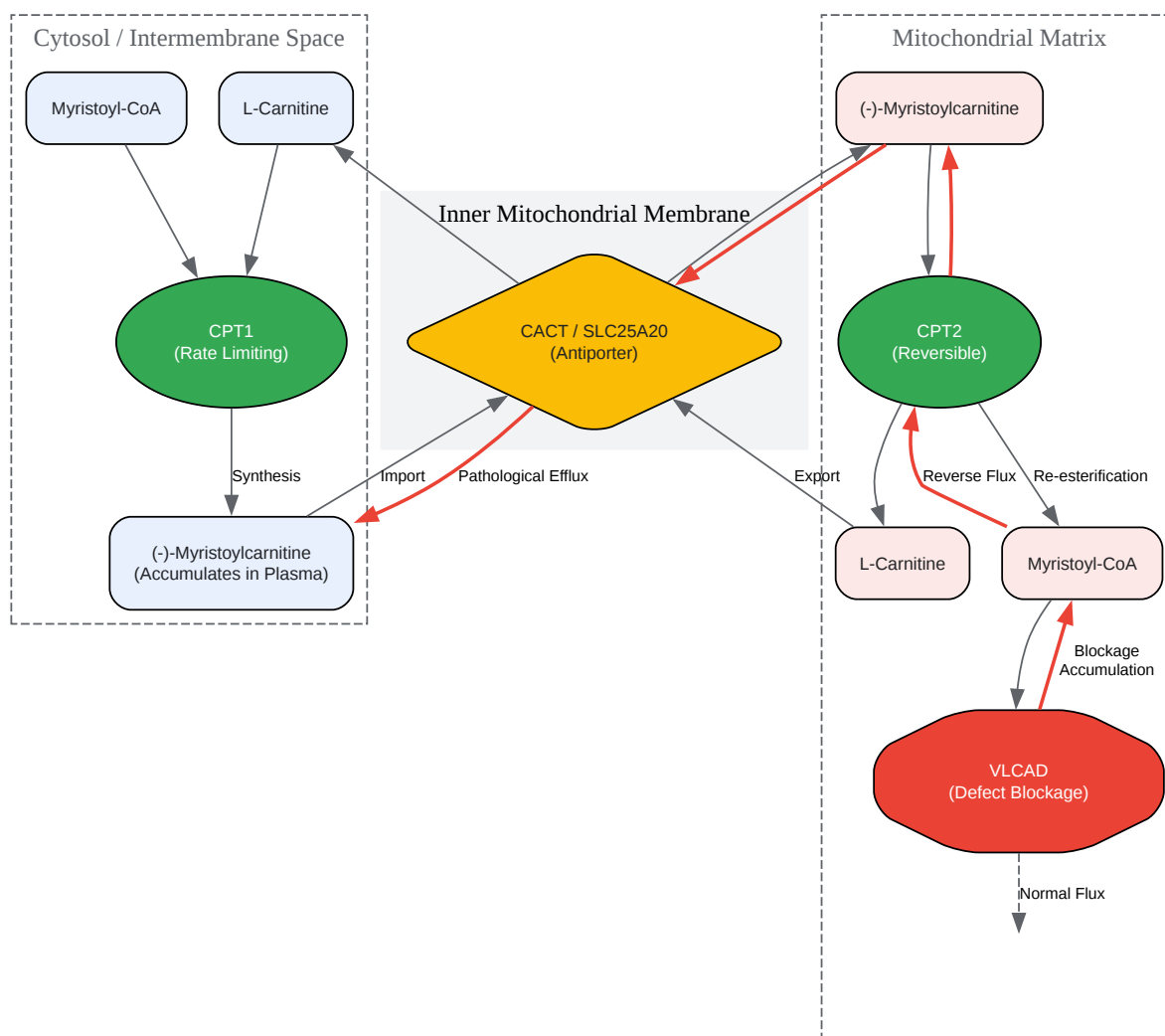
Long-chain fatty acids (LCFA), including myristate (C14:0), are impermeable to the mitochondrial inner membrane. Their entry is governed by the Carnitine Shuttle, a three-step enzymatic relay. Myristoylcarnitine represents the "activated" transport form of myristic acid.

The Transport Cascade

- **Activation & Esterification (OMM):** In the Outer Mitochondrial Membrane (OMM), Carnitine Palmitoyltransferase 1 (CPT1) catalyzes the transesterification of Myristoyl-CoA and L-Carnitine to form **(-)-Myristoylcarnitine** and free CoA. This step is the rate-limiting control point, inhibited by Malonyl-CoA.
- **Translocation (IMM):** The Carnitine-Acylcarnitine Translocase (CACT/SLC25A20) functions as an antiporter. It imports one molecule of Myristoylcarnitine into the matrix while simultaneously exporting one molecule of free carnitine to the intermembrane space.
- **Re-esterification (Matrix):** On the inner face of the IMM, Carnitine Palmitoyltransferase 2 (CPT2) reverses the initial reaction, reconverting Myristoylcarnitine back to Myristoyl-CoA, which then enters the beta-oxidation spiral via VLCAD.

The "Reflux" Mechanism in Pathology

In disorders like VLCAD Deficiency, the first step of beta-oxidation is blocked. Myristoyl-CoA cannot be dehydrogenated and accumulates in the matrix. Because the CPT2 reaction is reversible, the excess Myristoyl-CoA is converted back into Myristoylcarnitine. This species is then exported by CACT into the cytosol and eventually the bloodstream, creating the diagnostic elevation seen in clinical screening.



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Figure 1: Mechanistic pathway of Myristoylcarnitine transport. Red arrows indicate the "reflux" pathway triggered by VLCAD deficiency, leading to plasma accumulation.

Diagnostic Utility & Biomarker Specificity

While C14-carnitine is a marker for long-chain oxidation defects, its specific clinical utility relies on the profile of related acylcarnitines.

Biomarker	Chain Length	Primary Association	Diagnostic Ratio
Tetradecenoylcarnitine	C14:1	VLCAD Deficiency (Primary Marker)	C14:1/C2, C14:1/C16
Myristoylcarnitine	C14:0	VLCAD (Secondary), CPT2, CACT	C14:0/C8
Palmitoylcarnitine	C16:0	CPT2 Deficiency, CACT Deficiency	C16/C2

Critical Distinction:

- VLCAD Deficiency: Characterized by a dominant elevation of C14:1 (monounsaturated) alongside C14:[1][2]0. The C14:1/C14:0 ratio is often > 1 .
- CPT2 / CACT Deficiency: Characterized by dominant elevations of C16:0 and C18:1, with mild to moderate elevations of C14:0.

Experimental Protocol: Quantification by LC-MS/MS

Objective: Accurate quantification of **(-)-Myristoylcarnitine** in plasma using Isotope Dilution Mass Spectrometry. Methodology: Flow-Injection Analysis (FIA) or LC-Separation (preferred for isomer distinction). This protocol utilizes a rapid LC gradient to separate isobaric interferences.

Reagents & Standards

- Analyte: **(-)-Myristoylcarnitine** (C14:0).
- Internal Standard (IS): d9-Myristoylcarnitine (methyl-d9).

- Mobile Phase A: 99.9% Water / 0.1% Formic Acid.
- Mobile Phase B: 99.9% Acetonitrile / 0.1% Formic Acid.
- Extraction Solvent: Methanol containing IS (10 nM).

Sample Preparation (Protein Precipitation)

- Aliquot 10 µL of plasma/serum into a 1.5 mL Eppendorf tube.
- Add 100 µL of Extraction Solvent (MeOH + IS).
- Vortex vigorously for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer 80 µL of supernatant to an autosampler vial.
- Optional: Evaporate under N₂ and reconstitute in Mobile Phase (50:50 A:B) for higher sensitivity.

LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0.0 min: 30% B
 - 1.0 min: 30% B
 - 4.0 min: 95% B (Elution of C14)
 - 5.0 min: 95% B
 - 5.1 min: 30% B (Re-equilibration)

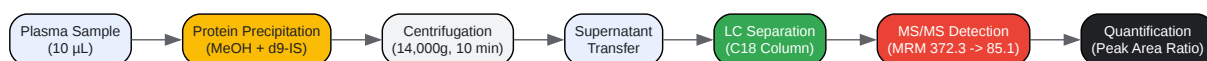
- MS Mode: Positive Electrospray Ionization (ESI+), Multiple Reaction Monitoring (MRM).

MRM Transitions:

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)
Myristoylcarnitine (C14)	372.3	85.1	35

| d9-Myristoylcarnitine (IS)| 381.3 | 85.1 | 35 |

Note: The product ion m/z 85.1 corresponds to the characteristic carnitine backbone fragment.



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Figure 2: Analytical workflow for the quantification of Myristoylcarnitine using LC-MS/MS with isotope dilution.

References

- VLCAD Deficiency & Newborn Screening Source: Frontiers in Pediatrics (2021) Title: Very Long-Chain Acyl-CoA Dehydrogenase Deficiency: High Incidence of Detected Patients With Expanded Newborn Screening Program. [\[Link\]](#)
- Carnitine Shuttle Mechanism Source: National Institutes of Health (NIH) / PubMed Title: Carnitine palmitoyltransferases 1 and 2: biochemical, molecular and medical aspects. [\[Link\]](#)
- LC-MS/MS Methodologies Source: PLOS ONE (2019) Title: Acylcarnitine profiling by low-resolution LC-MS enables fast and reliable identification. [\[Link\]](#)
- Biomarker Specificity (C14:1 vs C14) Source: Journal of Pediatrics (2017) Title: Elevations of C14:1 and C14:2 Plasma Acylcarnitines in Fasted Children: A Diagnostic Dilemma. [\[Link\]](#)

- CACT Transport Kinetics Source: International Journal of Molecular Sciences (2021) Title: The Mitochondrial Carnitine Acyl-carnitine Carrier (SLC25A20): Molecular Mechanisms of Transport. [[Link](#)]

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- 2. [Frontiers | Very Long-Chain Acyl-CoA Dehydrogenase Deficiency: High Incidence of Detected Patients With Expanded Newborn Screening Program](#) [frontiersin.org]
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